Application Notes & Protocols: Ethyl Anthranilate as a Bio-Rational Insect Repellent

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Ethyl anthranilate*
CAS No.:	*1333-08-0*
Cat. No.:	*B3418929*

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Introduction: The Case for **Ethyl Anthranilate**

The demand for effective, safe, and environmentally benign insect repellents is escalating due to the rising incidence of vector-borne diseases and growing concerns over the toxicological profiles of conventional synthetic repellents.[1] **Ethyl anthranilate** (EA), an ester of anthranilic acid, has emerged as a compelling alternative to mainstays like N,N-diethyl-m-toluamide (DEET).[2] Found naturally in sources like grapes and oranges, EA is approved by the U.S. Food and Drug Administration (FDA) as a food additive, indicating a favorable safety profile.[3][4][5]

This document serves as a comprehensive technical guide for researchers and formulation scientists on the application of **ethyl anthranilate** as an insect repellent. We will explore its mechanism of action, present its efficacy profile against key disease vectors, and provide detailed, field-tested protocols for evaluating its performance. The methodologies described herein are grounded in established guidelines from regulatory bodies like the World Health Organization (WHO) to ensure data integrity and comparability.[6]

Mechanism of Action: Olfactory Disruption

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Unlike contact insecticides, repellents primarily function by disrupting an insect's host-seeking behavior. **Ethyl anthranilate** operates on the olfactory system of insects.[4] Research indicates that anthranilate-based compounds target the same olfactory neurons that respond to DEET, which are located in a sensory appendage on the antennae known as the sacculus.[7]

The proposed mechanism involves the binding of volatile EA molecules to specific odorant receptors (ORs) within these neurons. This interaction triggers a neuronal signal that is interpreted by the insect as an aversive or confusing stimulus, effectively masking the attractive cues from a host (e.g., carbon dioxide, lactic acid) or directly repelling the insect.[4][8] This disruption of host detection is the fundamental principle behind its protective action.

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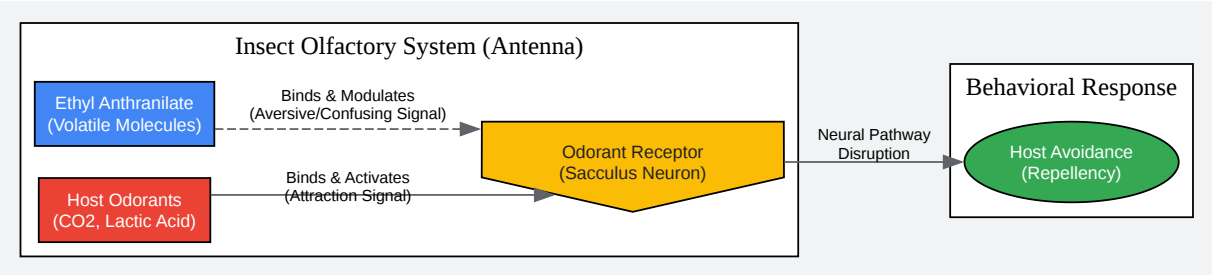

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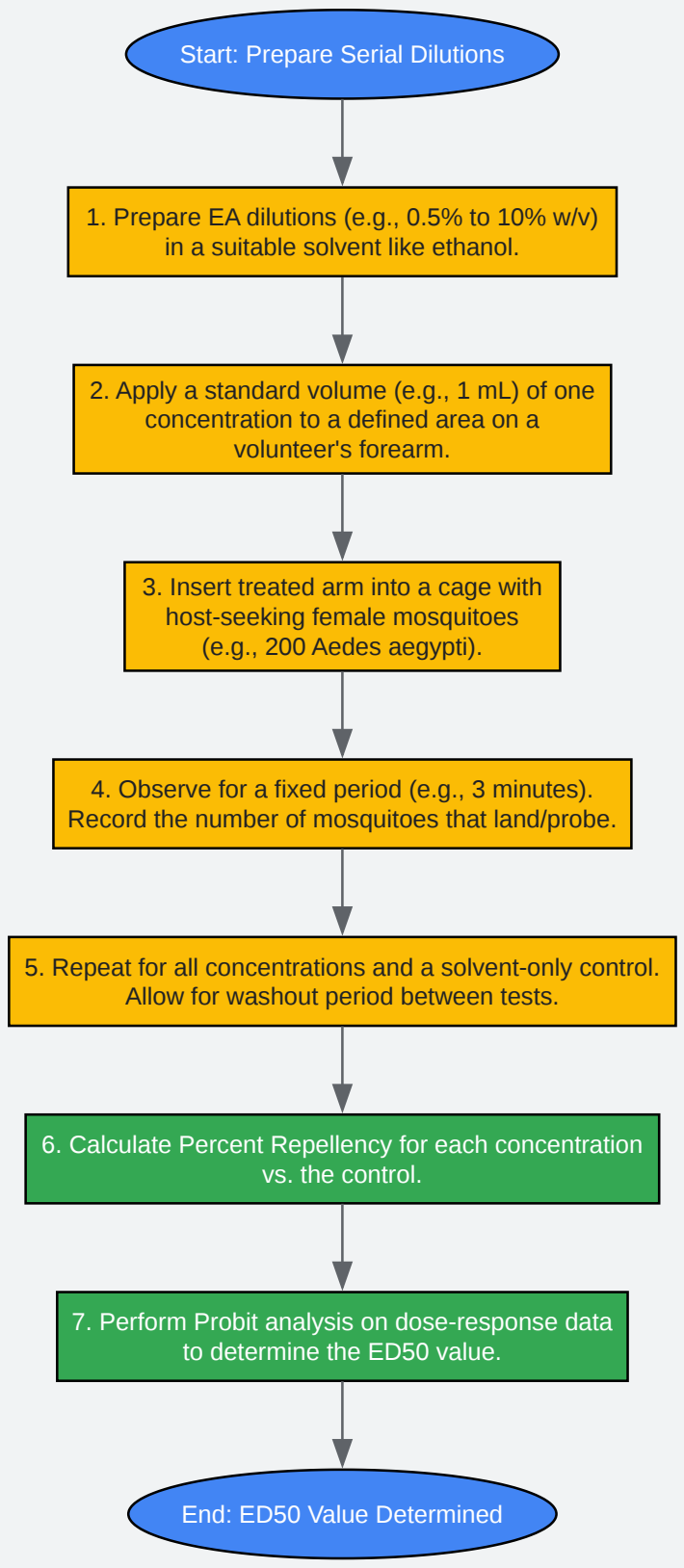

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Caption: Workflow for determining the Effective Dose (ED_{50}) of a repellent.

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Detailed Steps:

- Mosquito Rearing: Use a laboratory-reared colony of the target mosquito species (e.g., Aedes aegypti). Adult females, 5-10 days old and starved for at least 12 hours (with access to water), should be used to ensure they are actively host-seeking. [9]2. Volunteer Recruitment: All tests involving human subjects must be conducted under approved ethical guidelines. Volunteers should avoid using fragrances, lotions, or alcohol prior to testing.

- Repellent Preparation: Prepare serial dilutions of **ethyl anthranilate** in a suitable solvent (e.g., ethanol). A typical range would include 2-3 concentrations expected to give <50% repellency and 2-3 concentrations expected to give >50% repellency. [9]4. Application: Apply a precise volume (e.g., 1.0 mL) of a single test concentration evenly over a defined skin area (e.g., 30 cm^2) on a volunteer's forearm. An untreated arm or a solvent-treated arm serves as the control.

- Exposure: At a set time post-application (e.g., 30 minutes), the treated arm is inserted into a test cage containing a known number of active female mosquitoes (e.g., 200) for a fixed duration (e.g., 3 minutes). [9]6. Data Collection: Record the number of mosquitoes that land and/or probe (insert their proboscis) on the treated skin during the exposure period.

- Analysis: Calculate the percent repellency for each concentration using the formula: ((C - T) / C) * 100, where C is the number of landings on the control arm and T is the number of landings on the treated arm. Use probit analysis to model the dose-response relationship and calculate the ED_{50} value. [9]

Protocol 4.2: Arm-in-Cage Test for Complete Protection Time (CPT)

This is the gold-standard method for determining the duration of full protection provided by a topical repellent formulation. [10][11]

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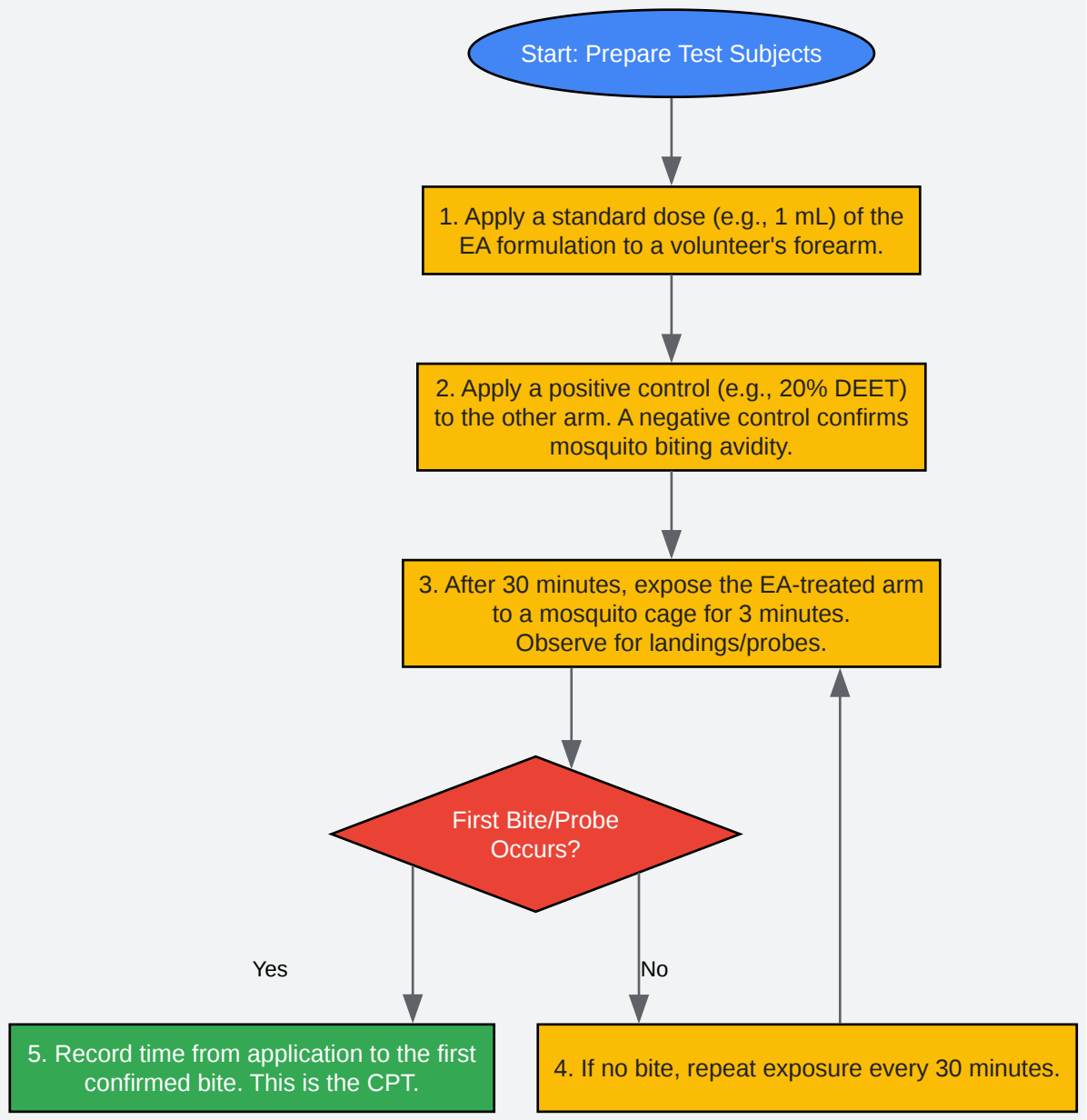

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Caption: Workflow for the Arm-in-Cage test to determine Complete Protection Time (CPT).

Detailed Steps:

- Preparation: As in Protocol 4.1, use ethically-approved human volunteers and standardized, host-seeking female mosquitoes.
- Application: Apply a standard dose (e.g., 1.0 mL) of the final **ethyl anthranilate** formulation to one forearm of a volunteer. The other arm can be treated with a positive control (e.g., 20%

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DEET in ethanol) for comparison. [9]3. Initial Exposure: After a 30-minute waiting period, the volunteer inserts the treated arm into the mosquito cage for a 3-minute exposure. [9]The test endpoint is defined as the first confirmed bite or probe.

- Periodic Exposure: If no bite occurs, the arm is withdrawn. The exposure is repeated at 30-minute intervals until the test endpoint is reached. [9]5. Data Recording: The CPT is the total time elapsed from the initial application of the repellent to the first confirmed bite. [9]6. Statistical Analysis: The median CPT and confidence intervals should be calculated, preferably using Kaplan-Meier survival analysis, especially when pooling data from multiple volunteers. [9]

Protocol 4.3: Y-Tube Olfactometer for Spatial Repellency

This assay evaluates the ability of volatile EA to repel insects in flight before they make contact with a host, which is crucial for spatial repellents. [10][12][13]



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Caption: Workflow for assessing spatial repellency using a Y-Tube Olfactometer.

Detailed Steps:

- Apparatus Setup: A Y-tube olfactometer consists of a base tube that bifurcates into two arms. A controlled, purified airflow is passed through both arms towards the base.

- Treatment: A filter paper treated with the **ethyl anthranilate** solution is placed in one arm ('treatment arm'), and a filter paper with solvent only is placed in the other ('control arm'). [14]3. Attractant: An attractant cue, such as the odor from a human hand or a CO_2 source, is introduced into the airflow of both arms to induce upwind flight in the mosquitoes. [14]4. Mosquito Release: A cohort of host-seeking female mosquitoes is released at the base of the Y-tube.

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- Observation: The mosquitoes are given a set period (e.g., 5-10 minutes) to fly upwind and choose between the two arms. The number of mosquitoes entering each arm is recorded. Mosquitoes that do not move are recorded as 'no choice'.

- Analysis: The distribution of mosquitoes between the two arms is analyzed. A significant preference for the control arm over the treatment arm indicates repellency. Data can be analyzed using a Chi-squared test or by calculating a repellency index. The experiment should be replicated, rotating the treatment arm to avoid positional bias. [15]

Safety and Toxicological Considerations

Ethyl anthranilate is "generally recognized as safe" (GRAS) by the FDA for use as a food flavoring agent. [16]Its toxicological profile is favorable, especially when compared to synthetic alternatives. Studies on an **ethyl anthranilate**-loaded mosquito repellent patch involving acute and sub-chronic inhalation, oral, and dermal exposure in rats found no significant dose-related toxicity. [17]Furthermore, genotoxicity studies have not shown any cause for concern. [2] [18]While generally safe, it can cause skin irritation in some individuals, and standard dermatological safety tests should be conducted on final formulations. [4]

Conclusion and Future Directions

Ethyl anthranilate presents a scientifically-backed, viable, and safe alternative in the insect repellent market. Its proven efficacy against major disease vectors, favorable toxicological profile, and natural origins make it an attractive active ingredient for next-generation repellent formulations. [3][8] Future research should focus on:

- Advanced Formulations: Developing and optimizing novel slow-release delivery systems to achieve protection times comparable or superior to DEET.

- Broad-Spectrum Efficacy: Evaluating its effectiveness against a wider range of arthropods, including ticks, flies, and midges.

- Synergistic Blends: Investigating potential synergies with other natural repellents or active ingredients to enhance both the potency and duration of protection. [19]* Field Trials: Moving beyond laboratory studies to large-scale field trials to validate efficacy under real-world environmental conditions. [12] By leveraging the protocols and insights provided in this guide, researchers and developers can effectively harness the potential of **ethyl**

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anthranilate to create innovative and safe solutions for personal protection against insect vectors.

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- To cite this document: BenchChem. [Application Notes & Protocols: Ethyl Anthranilate as a Bio-Rational Insect Repellent]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3418929/docs#application-notes-protocols-ethyl-anthranilate-as-a-bio-rational-insect-repellent]

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